

Sordarin sodium CAS number and chemical properties

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Compound of Interest

Compound Name: Sordarin sodium

Cat. No.: B1324554

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An In-depth Technical Guide to Sordarin Sodium

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sordarin sodium**, a potent antifungal agent. It details its chemical properties, mechanism of action, and relevant experimental protocols for its study.

Chemical and Physical Properties

Sordarin sodium is the sodium salt of Sordarin, an antifungal metabolite isolated from *Sordaria araneosa*.^{[1][2]} It is a tetracyclic diterpene glycoside.

Property	Value	References
CAS Number	463356-00-5	[3]
Molecular Formula	C ₂₇ H ₃₉ NaO ₈	
Molecular Weight	514.58 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in water (≤10 mg/mL) and DMSO (10 mg/mL). Also soluble in ethanol and methanol.	
Storage	Store at -20°C, sealed and away from moisture.	

Mechanism of Action: Inhibition of Fungal Protein Synthesis

Sordarin sodium exerts its antifungal activity by specifically inhibiting protein synthesis in susceptible fungi. Its molecular target is the elongation factor 2 (eEF2), a key protein in the translation elongation cycle.

The mechanism involves the following key steps:

- **Binding to eEF2:** Sordarin binds to eEF2 when it is complexed with the ribosome.
- **Stabilization of the eEF2-Ribosome Complex:** This binding stabilizes the eEF2-ribosome complex, effectively freezing the elongation cycle.
- **Blocking Translocation:** By stabilizing this complex, **Sordarin sodium** prevents the eEF2-mediated translocation of peptidyl-tRNA from the A-site to the P-site on the ribosome.
- **Diphthamide Dependence:** The function of **Sordarin sodium** is dependent on the presence of diphthamide, a unique post-translationally modified histidine residue on eEF2.

The diagram illustrates the mechanism of Sordarin Sodium inhibition of protein synthesis. It shows a red oval labeled "Sordarin Sodium" on the left. An arrow points from it to a blue rounded rectangle labeled "eEF2". A label "binds and stabilizes eEF2-ribosome complex" is placed above this arrow. From "eEF2", an arrow points to a light gray rounded rectangle labeled "Ribosome". A label "binds to" is placed above this arrow. Inside the "Ribosome" box, there are two smaller rounded rectangles: "A-site (peptidyl-tRNA)" at the top and "P-site" at the bottom. An arrow points from the "P-site" to the "A-site" within the ribosome, with a label "moves to P-site via" above it. A red line with a T-bar (inhibition symbol) points from "Sordarin Sodium" to a yellow arrow labeled "Translocation". A label "inhibits" is placed below this red line.



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References

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